

Nystatin's Spectrum of Activity Against Candida Species: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Nystatin

Cat. No.: B7802587

[Get Quote](#)

Introduction **Nystatin** is a polyene macrolide antibiotic derived from *Streptomyces noursei*.^[1] It is a well-established antifungal agent used primarily for the treatment of superficial and mucocutaneous infections caused by *Candida* species, such as oral thrush, vaginal candidiasis, and skin infections.^{[2][3]} Unlike azoles, which are fungistatic, **nystatin** can be both fungistatic and fungicidal, depending on the concentration and the susceptibility of the fungal organism.^[1] Its mechanism of action and low incidence of resistance, particularly in *Candida albicans*, make it a valuable therapeutic option.^{[1][4]} This guide provides an in-depth overview of **Nystatin**'s activity against various *Candida* species, detailing its mechanism of action, quantitative susceptibility data, and the standard protocols for its evaluation.

Mechanism of Action

Nystatin exerts its antifungal effect by targeting the fungal cell membrane. Its primary mechanism involves binding with high affinity to ergosterol, the principal sterol component in fungal cell membranes.^{[5][6]} This binding is selective, as **nystatin** has a much lower affinity for cholesterol, the main sterol in mammalian cell membranes, which accounts for its targeted activity.^[5]

The binding of **nystatin** to ergosterol leads to the formation of pores or channels that span the membrane.^{[5][7]} This disrupts the membrane's integrity and selective permeability, causing a rapid leakage of essential intracellular components, particularly potassium ions (K⁺), and a disruption of vital electrochemical gradients.^{[1][5]} The resulting loss of osmotic balance and cellular contents leads to the cessation of metabolic activity and ultimately, fungal cell death.^[5]

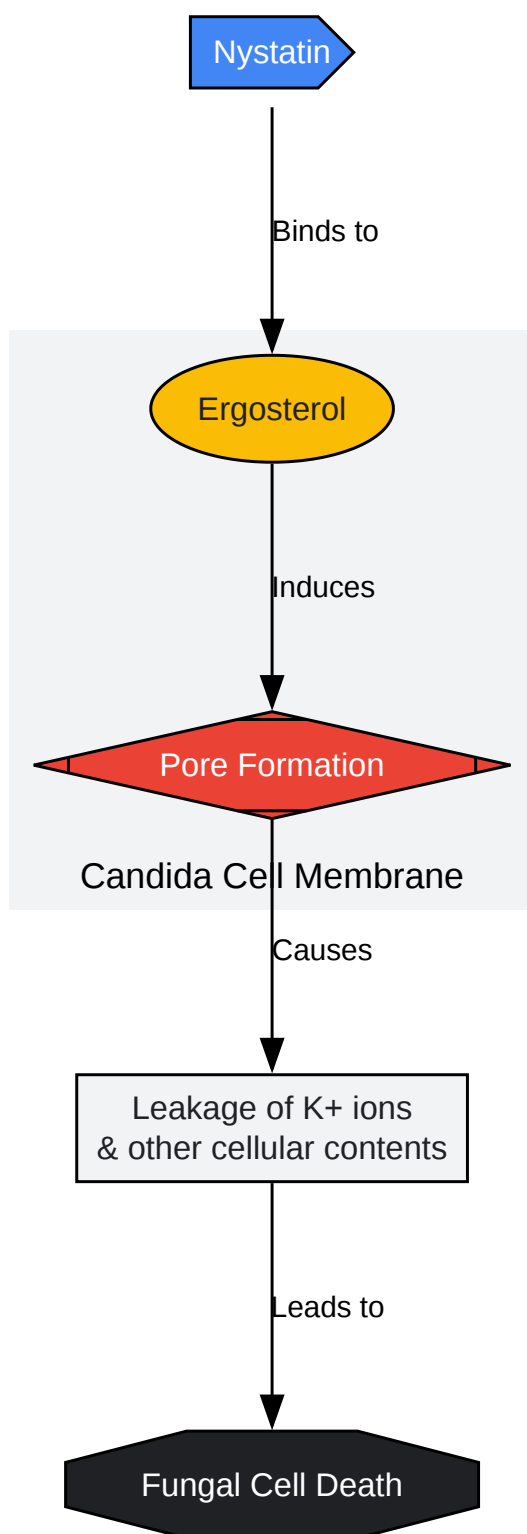


Figure 1: Nystatin's Mechanism of Action

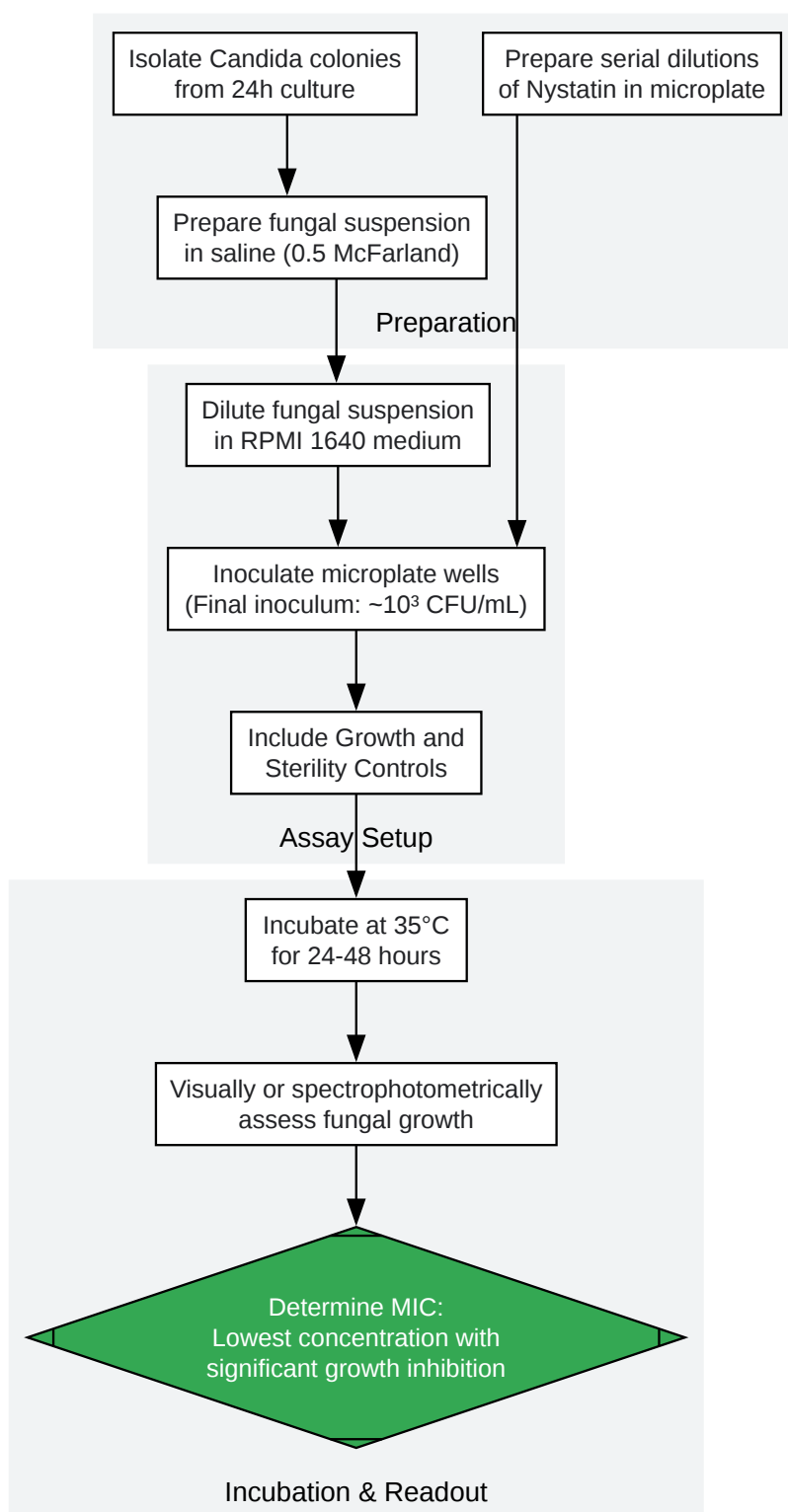


Figure 2: Broth Microdilution Workflow for Nystatin MIC Testing

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. go.drugbank.com [go.drugbank.com]
- 2. Nystatin - LiverTox - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 3. Nystatin - Wikipedia [en.wikipedia.org]
- 4. Resistance profiles to antifungal agents in Candida albicans isolated from human oral cavities: systematic review and meta-analysis - PMC [pmc.ncbi.nlm.nih.gov]
- 5. What is the mechanism of Nystatin? [synapse.patsnap.com]
- 6. nbinno.com [nbinno.com]
- 7. youtube.com [youtube.com]
- To cite this document: BenchChem. [Nystatin's Spectrum of Activity Against Candida Species: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b7802587#nystatin-s-spectrum-of-activity-against-candida-species>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com